

A Senior Application Scientist's Guide to Handling 2-Hydroxyethyl L-valinate

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Compound of Interest

Compound Name: 2-Hydroxyethyl L-valinate

CAS No.: 86150-60-9

Cat. No.: B12784954

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This guide provides essential safety and logistical protocols for the handling and disposal of **2-Hydroxyethyl L-valinate**. As a specialized amino acid ester, this compound may not have extensive, publicly available toxicological data. Therefore, this document is built upon a foundation of prudent laboratory practices, data from analogous compounds, and established chemical safety principles to ensure the highest degree of protection for laboratory personnel.

Hazard Assessment: A Proactive Stance on Safety

A complete Safety Data Sheet (SDS) for **2-Hydroxyethyl L-valinate** is not readily available. However, an SDS for its deuterated analog, N-2-(Hydroxyethyl)-L-valine-d₄, indicates that it causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Furthermore, the non-salt form is classified as a combustible solid.^[2]

Given this information, and in line with best practices for handling novel research compounds, **2-Hydroxyethyl L-valinate** must be treated as a hazardous substance.^{[3][4]} A conservative approach that assumes potential for unknown toxicity is the most responsible course of action.^[3]

Key Assessed Hazards:

- Eye Irritation: Assumed to be a serious irritant.[\[1\]](#)
- Skin Irritation: Assumed to be an irritant.[\[1\]](#)
- Respiratory Irritation: Assumed to be an irritant, particularly if the powder becomes airborne.
[\[1\]](#)
- Combustibility: The solid is combustible.[\[2\]](#)
- Unknown Toxicity: As with many research chemicals, long-term toxicological properties are uncharacterized.[\[3\]](#)

Personal Protective Equipment (PPE): Your Primary Defense

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is essential.[\[3\]](#) The following table outlines the minimum PPE required for handling **2-Hydroxyethyl L-valinate** under various laboratory conditions.

Task / Scenario	Required Engineering Controls	Minimum Personal Protective Equipment (PPE)
Handling Stock Container / Inventory	General well-ventilated laboratory.[5]	Lab coat, safety glasses, nitrile gloves.
Weighing Solid Compound	Chemical fume hood or powder-coated balance enclosure.[3]	Fully-fastened lab coat, chemical safety goggles, double-gloved nitrile gloves.[3][6]
Preparing Solutions (Solubilization)	Certified chemical fume hood.[4]	Fully-fastened lab coat, chemical safety goggles, nitrile gloves. A face shield over goggles is recommended for larger volumes (>100 mL).[4]
Conducting Reactions / Transfers	Certified chemical fume hood.[4]	Fully-fastened lab coat, chemical safety goggles, nitrile gloves.
Handling Waste & Decontamination	Well-ventilated area; fume hood for volatile waste.	Fully-fastened lab coat, chemical safety goggles, nitrile gloves.[7]

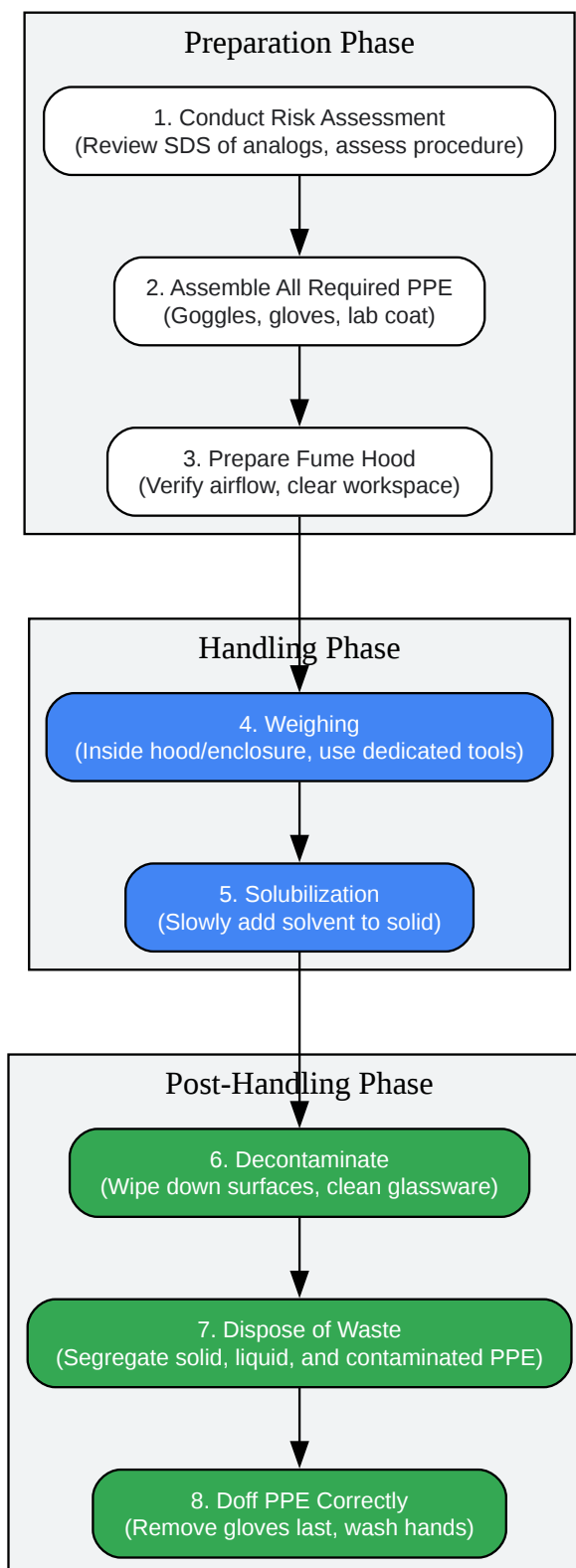
Detailed PPE Specifications

- **Eye and Face Protection:** Chemical safety goggles that conform to EN166 (EU) or NIOSH (US) standards are mandatory whenever the compound is handled.[8] They provide a seal around the eyes to protect against dust particles and splashes.[9] For procedures with a higher risk of splashing, such as when handling larger liquid volumes, a full-face shield should be worn in addition to safety goggles.[4]
- **Hand Protection:** Chemical-resistant nitrile or neoprene gloves are required.[6] When handling the solid powder, double-gloving is recommended to prevent skin contact.[3] Gloves must be inspected for tears or holes before use.[8] It is critical to use proper glove removal techniques to avoid contaminating your skin.[8] After handling the chemical, always wash your hands thoroughly, even if you were wearing gloves.[10]

- **Body Protection:** A standard laboratory coat, fully fastened, must be worn to protect skin and clothing from contamination.^[9] For large-scale operations, a chemical-resistant apron may be advisable.
- **Respiratory Protection:** All procedures that could generate dust or aerosols (e.g., weighing, scraping, solution preparation) must be performed within a certified chemical fume hood to prevent inhalation.^[4] If, under rare and properly risk-assessed circumstances, the compound must be handled outside of a fume hood, a NIOSH-approved N95 or higher-rated respirator is required.^{[3][9]}

Operational Plan: A Step-by-Step Workflow for Safe Handling

The following workflow is designed to minimize exposure and ensure procedural integrity from receipt to disposal.



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